Technical Guide: Physical Properties & Characterization of Diethyl (2-chloroethyl)malonate

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Compound of Interest

Compound Name:	*Diethyl chloroethylmalonate*
CAS No.:	*29263-83-0*
Cat. No.:	*B146641*

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Executive Summary

Diethyl (2-chloroethyl)malonate (CAS 18719-42-1) is a critical bifunctional building block in organic synthesis, serving as a pivotal intermediate for heterocyclic compounds, particularly substituted pyrrolidines, piperidines, and cyclopropane amino acids.[1][2][3][4] Its utility stems from the orthogonal reactivity of its electrophilic alkyl chloride and nucleophilic malonate diester moieties.

This guide synthesizes the physicochemical profile, synthesis logic, and characterization protocols for Diethyl (2-chloroethyl)malonate. It is designed to transition researchers from basic data retrieval to application-ready process understanding, addressing common pitfalls in synthesis and purity assessment.

Physicochemical Profile

The following data represents the core physical constants required for process design and analytical method development. Note the distinction between this compound and its structural

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analogs (e.g., Diethyl chloromalonate or Diethyl (3-chloropropyl)malonate) to avoid critical sourcing errors.

Table 1: Fundamental Physical Properties

Property	Value	Conditions/Notes
Chemical Name	Diethyl (2-chloroethyl)malonate	IUPAC: Diethyl 2-(2-chloroethyl)propanedioate
CAS Number	18719-42-1	Distinct from propyl analog (18719-43-2)
Molecular Formula	C H ClO	
Molecular Weight	222.67 g/mol	Monoisotopic Mass: 222.07
Appearance	Colorless to pale yellow liquid	Darkens upon oxidation/decomposition
Boiling Point	222.8 °C	@ 760 mmHg (Predicted/Lit)
Boiling Point (Vacuum)	107–109 °C	@ 0.5 mbar [1]
Density	1.120 ± 0.05 g/cm³	@ 25 °C
Refractive Index ( )	1.445	@ 20 °C
Flash Point	~95 °C	Closed Cup (Combustible)
Vapor Pressure	~0.1 mmHg	@ 25 °C
Solubility	Soluble in organic solvents	EtOH, EtOAc, DCM, Toluene
Water Solubility	Negligible / Immiscible	Slow hydrolysis in aqueous base

Synthesis Logic & Causality (Expertise)

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While Diethyl (2-chloroethyl)malonate can theoretically be synthesized via direct alkylation of diethyl malonate with 1-bromo-2-chloroethane, this route is experimentally suboptimal for high-purity applications.

The "Expert" Route: Cyclopropane Ring Opening

The direct alkylation route suffers from competing elimination reactions and the formation of bis-alkylated byproducts (cross-linking). The superior industrial method involves the acid-catalyzed ring opening of diethyl 1,1-cyclopropanedicarboxylate.

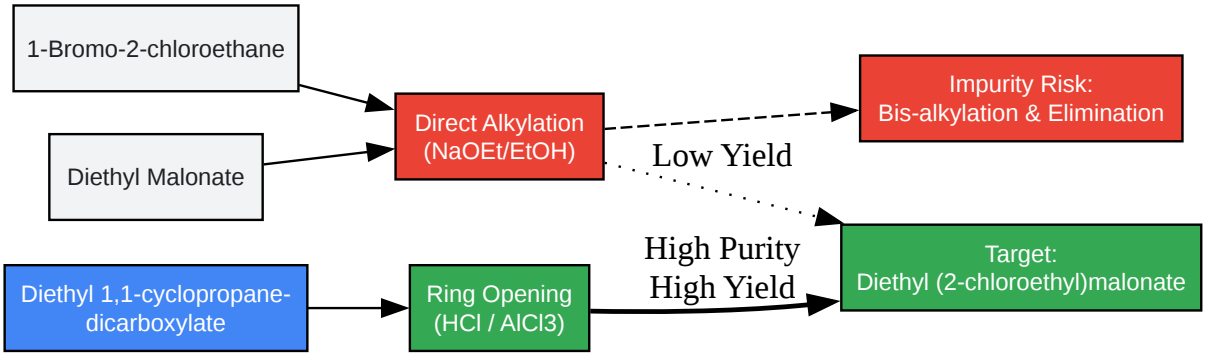
Why this matters:

- Purity: Ring opening avoids the formation of inseparable bis-malonate impurities.
- Selectivity: The reaction is highly regioselective under Lewis acid catalysis (AlCl

).

Visualization: Synthesis Pathway Selection

The following diagram illustrates the decision logic between the "Naive" direct alkylation and the "Expert" ring-opening protocol.



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Caption: Comparison of synthetic routes. The cyclopropane ring-opening method (Green path) minimizes impurity profiles compared to direct alkylation (Red path).

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Characterization & Quality Control

Trustworthiness in data comes from self-validating analytical protocols. For Diethyl (2-chloroethyl)malonate, NMR and GC-MS provide the most robust confirmation.

Protocol 1: Structural Confirmation via H NMR

The

H NMR spectrum provides a definitive fingerprint. The key diagnostic feature is the coupling between the malonate methine proton and the ethyl side chain.

Diagnostic Signals (CDCl

, 300 MHz):

- 1.28 ppm (t, 6H): Methyl groups of the ethyl esters (–OCH

  CH

).
- 2.40 ppm (q/m, 2H): Methylene group adjacent to the malonate (–CH–CH

  –CH

  Cl).
- 3.60 ppm (t, 2H): Chloromethyl group (–CH

  –CH

  Cl). Note: Deshielded by Chlorine.
- 3.65 ppm (t, 1H): Malonate methine proton (–CH(COOEt)

).
- 4.22 ppm (q, 4H): Methylene groups of the ethyl esters (–OCH

  CH

).

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Self-Validation Check: The integration ratio of the chloromethyl triplet (

3.60) to the methine triplet (

3.65) must be exactly 2:1. A deviation suggests contamination with unreacted diethyl malonate (methine singlet at

3.36) or the cyclopropane starting material.

Protocol 2: Purity Assessment via GC-MS

Methodology:

- Column: HP-5ms or equivalent non-polar capillary column (30m x 0.25mm).
- Carrier Gas: Helium at 1.0 mL/min.
- Temp Program: 60°C (1 min)

  20°C/min

  280°C (5 min).
- Detection: EI (70 eV).

Interpretation:

- Retention Time: Expect elution after Diethyl malonate but before heavier bis-alkylated byproducts.
- Mass Spectrum:
  - Molecular Ion: Weak or absent [M]

    at m/z 222.
  - Characteristic Fragments:
    - m/z 177 ([M-OEt]

      ): Loss of ethoxy group.

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- m/z 149/151: Characteristic chloro-alkyl fragment pattern.
- Isotope Pattern: The presence of a

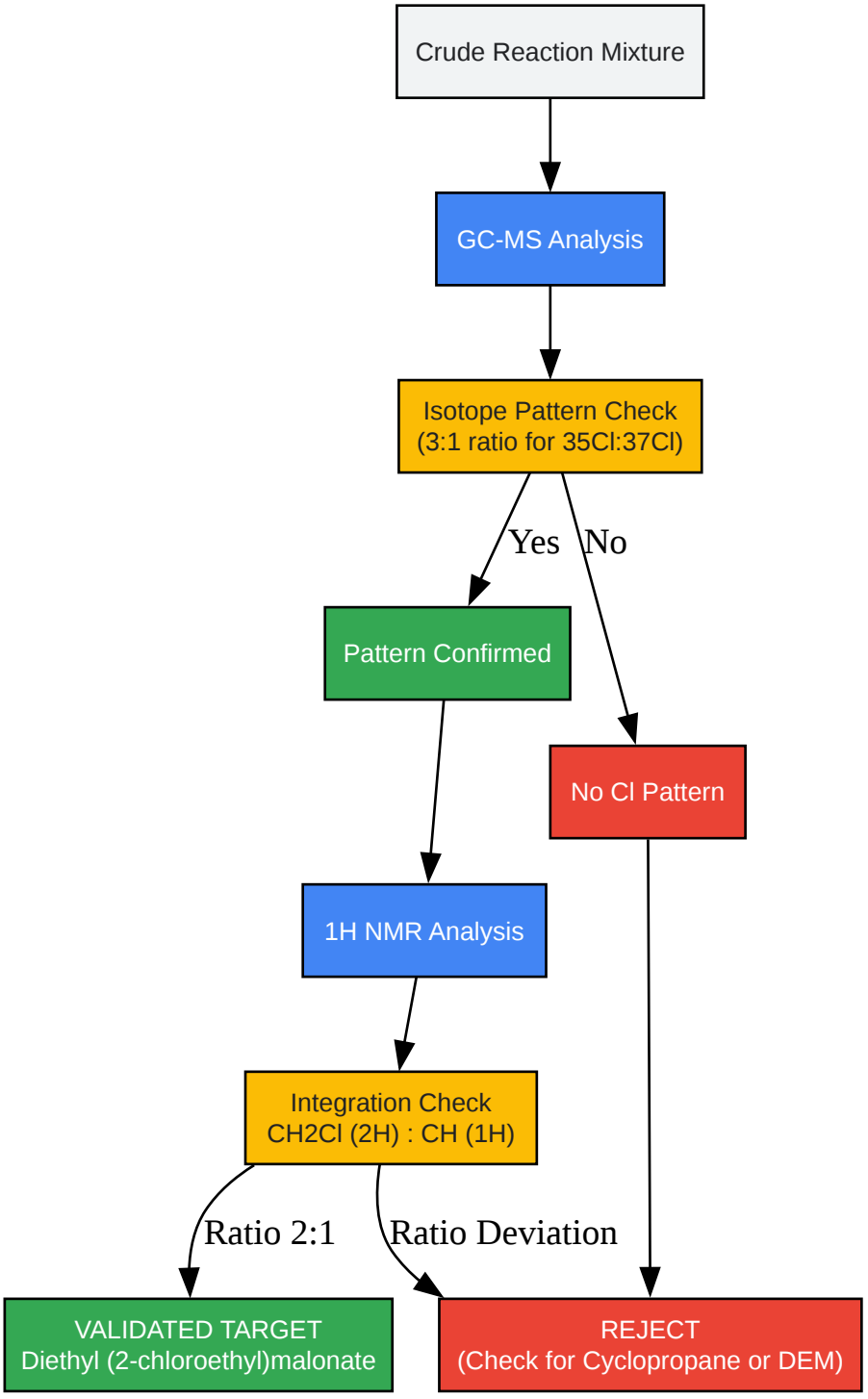
  Cl isotope peak (~33% height of

  Cl) in chlorine-containing fragments is mandatory for confirmation.

Visualization: Analytical Decision Tree

This workflow ensures rigorous identification, distinguishing the target from common synthesis artifacts.

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Caption: Analytical workflow for validating structure and purity. Both MS isotope patterns and NMR integration ratios are required for acceptance.

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Handling & Stability

Storage Protocols

- Hydrolysis Risk: As a diester with an alkyl halide, the compound is susceptible to hydrolysis. Store in anhydrous conditions under inert gas (Nitrogen/Argon).
- Temperature: Refrigeration (2–8 °C) is recommended to prevent slow elimination of HCl or cyclization.
- Container: Glass or Teflon-lined containers. Avoid metal containers that could catalyze Friedel-Crafts type side reactions if Lewis acid residues are present.

Safety (SDS Summary)

- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.[5][6]
  - H319: Causes serious eye irritation.[5][6]
  - H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and fume hood usage are mandatory due to the alkylating nature of the chloroethyl group.

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